

In-Depth Technical Guide: Azido-PEG6-CH₂COOH Safety and Handling

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Compound of Interest

Compound Name: Azido-PEG6-CH₂COOH

Cat. No.: B7852366

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for specialized reagents is paramount. This guide provides a detailed overview of the safety data for **Azido-PEG6-CH₂COOH**, a bifunctional PROTAC linker used in the synthesis of proteolysis-targeting chimeras.

Product Identification

Identifier	Value
Product Name	Azido-PEG6-CH ₂ COOH
CAS Number	880129-82-8[1][2][3][4]
Molecular Formula	C ₁₄ H ₂₇ N ₃ O ₈ [3]
Molecular Weight	365.38 g/mol
Synonyms	20-Azido-3,6,9,12,15,18-hexaoxaicosanoic acid

Physical and Chemical Properties

Property	Value
Appearance	Solid
Purity	>98.0%
Solubility	Soluble in DMSO (50 mg/mL)
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available

Hazard Identification and Safety Precautions

While comprehensive toxicological data for **Azido-PEG6-CH₂COOH** is not currently available, it is classified with a "Danger" signal word, indicating potential hazards. The following GHS precautionary statements have been associated with this compound:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P337+P313: If eye irritation persists: Get medical advice/attention.
- P370+P378: In case of fire: Use appropriate media to extinguish.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Some suppliers also list it under "Acute toxicity, dermal (Category 4)" and "Acute toxicity, oral (Category 4)".

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Azido-PEG6-CH₂COOH** and ensure laboratory safety.

Condition	Recommendation
Handling	Use personal protective equipment (PPE) as outlined below. Avoid inhalation, ingestion, and contact with skin and eyes.
Storage (Pure Form)	Store in a tightly sealed container in a dry, well-ventilated place. Recommended storage is at -20°C for long-term stability (up to 3 years). It can also be stored at 4°C for up to 2 years.
Storage (In Solvent)	For solutions in DMSO, store at -80°C for up to 6 months or -20°C for up to 1 month. Note that DMSO is hygroscopic and can impact solubility; use freshly opened solvent.

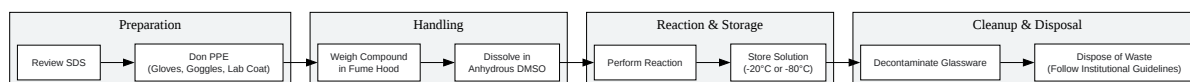
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **Azido-PEG6-CH₂COOH**.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear protective gloves and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if inhalation risk exists.

Experimental Workflow: Safe Handling Protocol

The following diagram outlines a generalized workflow for the safe handling of **Azido-PEG6-CH₂COOH** in a research setting.



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Caption: Workflow for the safe handling of **Azido-PEG6-CH₂COOH**.

First Aid Measures

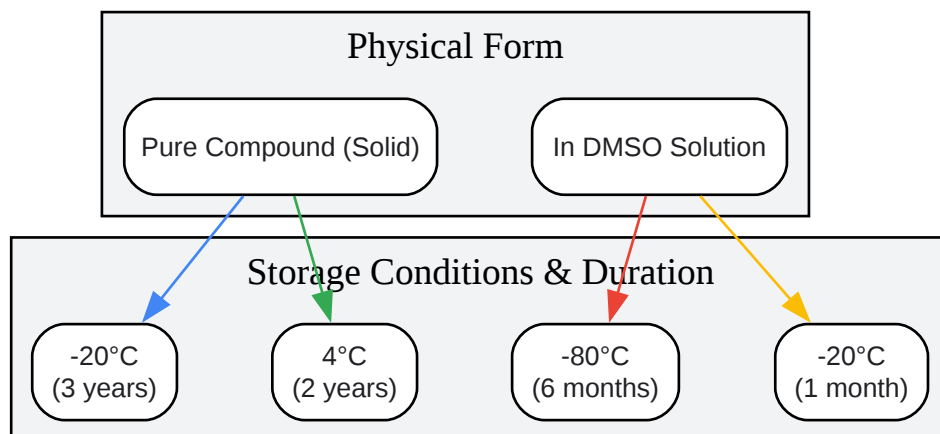
In the event of exposure, follow these first aid guidelines:

- After inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Always consult a physician in case of exposure.

Logical Relationship: Storage Stability

The following diagram illustrates the relationship between storage conditions and the stability of **Azido-PEG6-CH₂COOH**.



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Caption: Storage conditions and stability of **Azido-PEG6-CH₂COOH**.

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